

An In-depth Technical Guide to the Mechanism of Action of NSC243928 Mesylate

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Compound of Interest		
Compound Name:	NSC243928 mesylate	
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Executive Summary

NSC243928 mesylate is a novel small molecule demonstrating significant potential as an anticancer agent, particularly in challenging malignancies such as triple-negative breast cancer. Its mechanism of action is multifaceted, primarily revolving around the direct inhibition of the cancer-testis antigen Lymphocyte Antigen 6K (LY6K). This interaction disrupts a critical signaling pathway involving Aurora B kinase, leading to mitotic catastrophe and cell death. Furthermore, NSC243928 induces an immunogenic form of cell death, thereby stimulating an anti-tumor immune response. This guide provides a comprehensive overview of the molecular mechanisms, supported by quantitative data, detailed experimental protocols, and visual representations of the key pathways and workflows.

Core Mechanism: Targeting the LY6K-Aurora B Signaling Axis

The primary molecular target of NSC243928 is the protein Lymphocyte Antigen 6K (LY6K).[1] NSC243928 directly binds to LY6K, a protein highly expressed in various solid tumors and associated with poor patient outcomes.[1] This binding event is the initiating step in a cascade of intracellular events that ultimately lead to cancer cell demise.





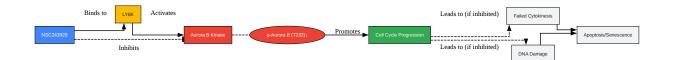


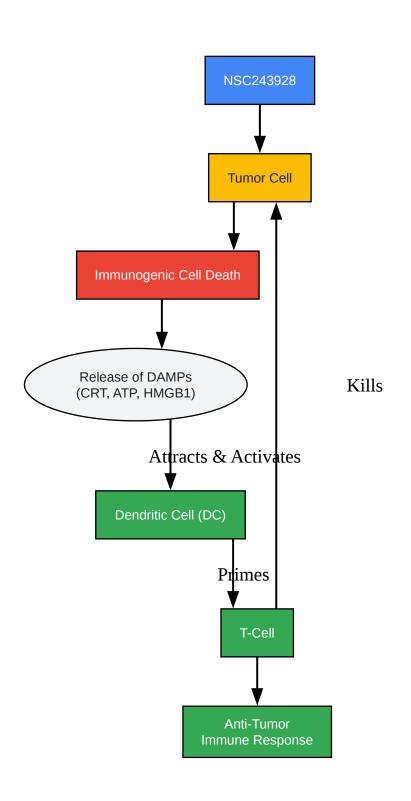
The binding of NSC243928 to LY6K disrupts the downstream signaling pathway that involves Aurora B kinase.[2] Specifically, treatment with NSC243928 leads to a reduction in the phosphorylation of Aurora B at threonine 232 (T232).[1] Aurora B is a critical regulator of mitosis and cytokinesis. The inhibition of its activity through the disruption of the LY6K signaling axis results in several cellular defects, including:

- Failed Cytokinesis: The process of cell division is halted, leading to the formation of multinucleated cells.[2]
- DNA Damage: The disruption of proper cell cycle progression triggers DNA damage responses.[2]
- Senescence and Apoptosis: Ultimately, the cellular damage and mitotic stress induce programmed cell death (apoptosis) and a state of irreversible cell cycle arrest (senescence).
 [2]

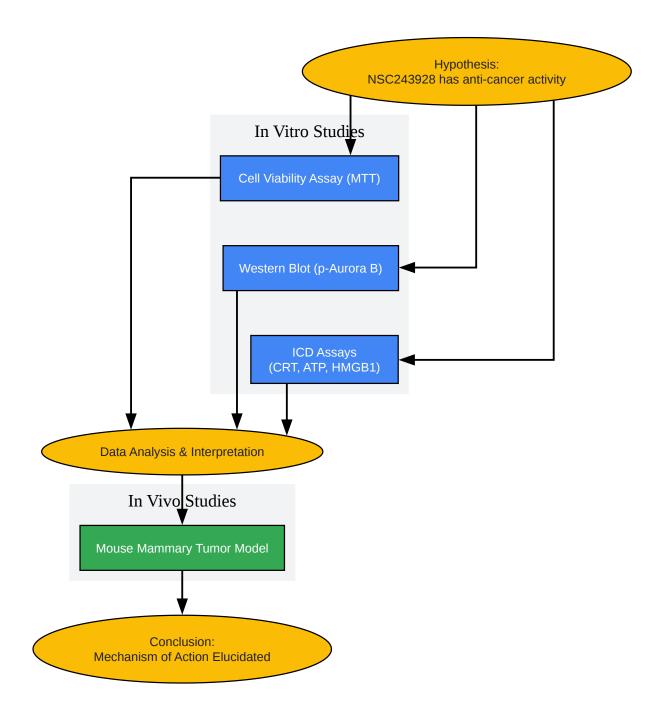
Signaling Pathway Diagram











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References

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- 2. NSC243928 Treatment Induces Anti-Tumor Immune Response in Mouse Mammary Tumor Models - PMC [pmc.ncbi.nlm.nih.gov]
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